

physical and chemical properties of triphenylcarbenium hexafluorophosphate

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Compound of Interest

Compound Name: *Triphenylcarbenium
hexafluorophosphate*

Cat. No.: *B1586695*

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An In-depth Technical Guide to Triphenylcarbenium Hexafluorophosphate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Triphenylcarbenium hexafluorophosphate, also known as trityl hexafluorophosphate, is a powerful organic salt widely utilized in synthetic chemistry. Its remarkable stability as a carbocation salt, coupled with its strong electrophilicity, makes it an invaluable reagent and catalyst for a diverse range of chemical transformations. This guide provides a comprehensive overview of the physical and chemical properties of **triphenylcarbenium hexafluorophosphate**, detailed experimental protocols for its synthesis and key applications, and visual representations of its reaction mechanisms.

Core Properties

Triphenylcarbenium hexafluorophosphate is a commercially available, typically brown crystalline solid.^[1] It is characterized by the following molecular and physical properties:

Property	Value	Reference
Molecular Formula	C ₁₉ H ₁₅ F ₆ P	[1]
Molar Mass	388.29 g/mol	[1]
Melting Point	~150 °C (decomposes)	[1]
Solubility in Water (25 °C)	27 g/L	[1]
Appearance	Brown powder	[1]
CAS Number	437-17-2	

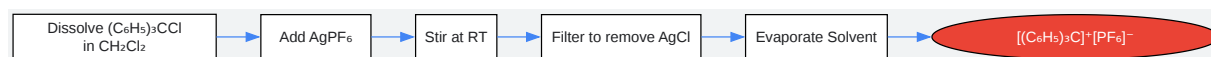
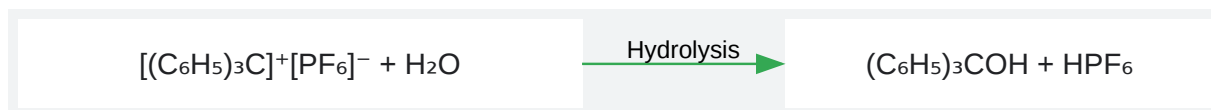
Spectroscopic Data:

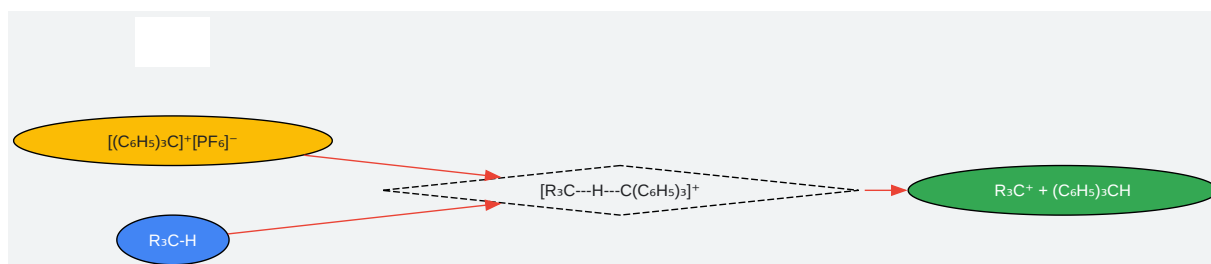
While a complete set of spectral data is not readily available in public databases, the hexafluorophosphate anion ([PF₆]⁻) typically exhibits a characteristic septet in the ³¹P NMR spectrum due to coupling with the six equivalent fluorine atoms.[2]

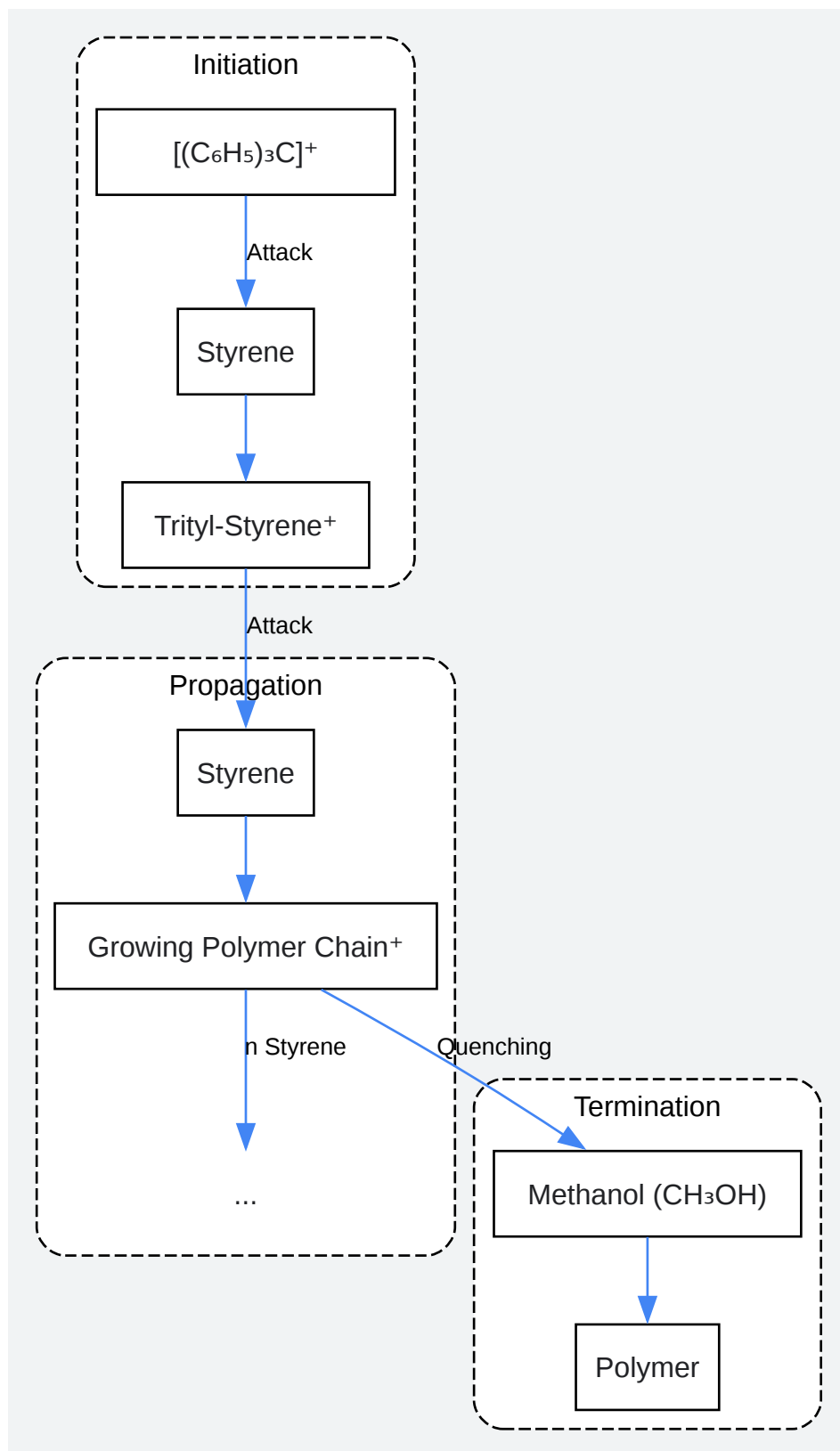
Chemical Properties and Reactivity

The chemistry of **triphenylcarbenium hexafluorophosphate** is dominated by the electrophilic nature of the triphenylcarbenium (trityl) cation.

Moisture Sensitivity: The compound is highly sensitive to moisture and readily hydrolyzes to form triphenylmethanol.[3][4] This reaction underscores the need for anhydrous conditions when handling and using this reagent.







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